

# Essential Safety and Operational Guide for Handling 10-Hydroxygeraniol

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## Compound of Interest

Compound Name: 10-Hydroxygeraniol

CAS No.: 26488-98-2

Cat. No.: B12755756

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This guide provides immediate, essential safety and logistical information for the handling of **10-Hydroxygeraniol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **10-Hydroxygeraniol** is provided in the table below.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>
Molecular Weight	170.25 g/mol [1][2]
CAS Number	26488-98-2[1]
Appearance	Data not available in provided search results
Boiling Point	Data not available in provided search results
Storage Temperature	-20°C

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against potential exposure. The following PPE is mandatory when handling **10-Hydroxygeraniol**.

Body Part	Protection	Specifications
Eyes/Face	Safety glasses with side shields	Must be worn to protect against splashes.
Skin/Body	Protective gloves and clothing	Wear chemical-resistant gloves and a standard long-sleeved lab coat.
Respiratory	NIOSH/MSHA approved respirator	Should be worn if exposure limits are exceeded or irritation is experienced. For high airborne contaminant concentrations, a positive-pressure supplied air respirator may be necessary. Respiratory protection must adhere to local regulations.

# Operational Plan: Handling and Disposal of 10-Hydroxygeraniol

This protocol outlines the standard operating procedure for handling **10-Hydroxygeraniol**, from preparation to disposal, to ensure the safety of laboratory personnel and the environment.

## I. Preparation and Handling

- **Ventilation:** Always handle **10-Hydroxygeraniol** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Donning PPE:** Before handling the chemical, ensure all required personal protective equipment is worn as specified in the table above.
- **Safe Handling Practices:** Handle in accordance with good industrial hygiene and safety practices. Avoid direct contact with skin, eyes, and clothing. Keep the container tightly closed when not in use.

## II. Accidental Release Measures

- **Ensure Ventilation:** In the event of a spill, ensure the area is adequately ventilated, especially in confined spaces.
- **Containment:** Prevent further leakage or spillage if it is safe to do so.
- **Clean-up:** Pick up the spilled material and transfer it to properly labeled containers for disposal.

## III. First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water.
- **Skin Contact:** Wash the affected skin area with soap and water.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If the individual is not breathing, provide artificial respiration.

- Ingestion: Clean the mouth with water. Never give anything by mouth to an unconscious person.
- General Advice: In case of any exposure or if symptoms persist, consult a physician.

## IV. Storage

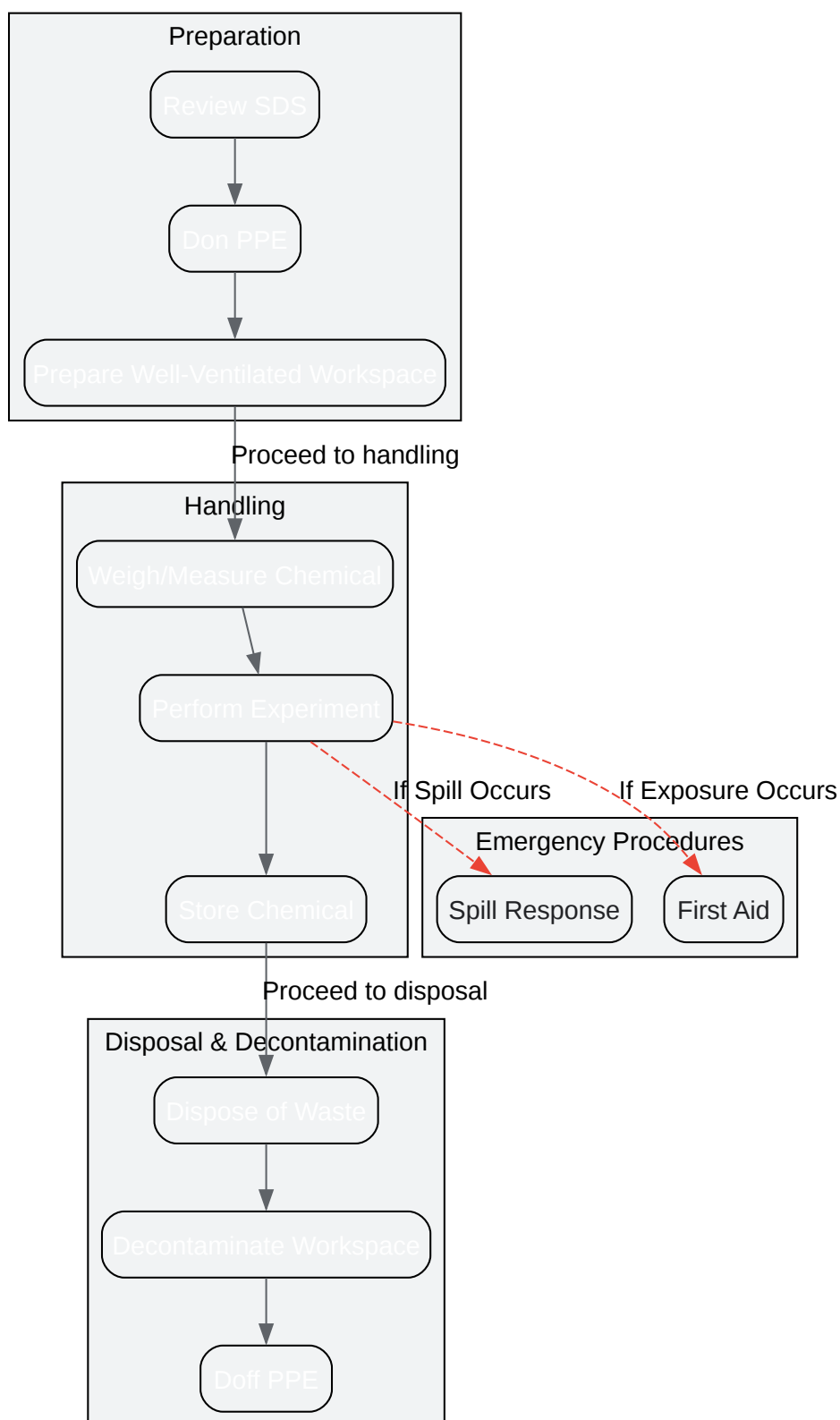
- Storage Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Recommended Temperature: Store at -20°C.
- Incompatible Materials: Avoid contact with strong oxidizing agents.

## V. Disposal

- Waste Disposal: Disposal of **10-Hydroxygeraniol** and its containers must be in accordance with all applicable regional, national, and local laws and regulations.
- Contaminated Packaging: Do not reuse the container.

## Experimental Workflow for Handling 10-Hydroxygeraniol

The following diagram illustrates the logical workflow for the safe handling of **10-Hydroxygeraniol** in a laboratory setting.



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Caption: Workflow for Safe Handling of **10-Hydroxygeraniol**.

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## References

- [1. 10-Hydroxygeraniol | C10H18O2 | CID 11480693 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. scbt.com \[scbt.com\]](#)
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 10-Hydroxygeraniol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12755756/docs#essential-safety-and-operational-guide-for-handling-10-hydroxygeraniol\]](https://www.benchchem.com/product/b12755756/docs#essential-safety-and-operational-guide-for-handling-10-hydroxygeraniol)

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